

Hexamethyl-D18-disilane: Technical Specifications and Applications in Deuterated API Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Hexamethyl-D18-disilane*

CAS No.: 61123-71-5

Cat. No.: B1448022

[Get Quote](#)

Executive Summary

Hexamethyl-D18-disilane (CAS: 61123-71-5) is a specialized isotopologue of hexamethyldisilane where all eighteen hydrogen atoms are substituted with deuterium (

H).^{[1][2][3]} In the pharmaceutical sciences, it serves a dual critical function: as a robust, high-boiling internal reference for high-temperature NMR spectroscopy, and more significantly, as a primary reagent for the installation of trimethylsilyl-d9 (TMS-d9) groups.^[3]

This guide details the physicochemical profile, synthetic utility, and handling protocols for **Hexamethyl-D18-disilane**, specifically tailored for researchers engaged in Deuterium Switch programs—a medicinal chemistry strategy used to improve metabolic stability (via the Kinetic Isotope Effect) without altering pharmacological potency.^[3]

Part 1: Substance Identity & Physicochemical Profile^{[3][4]}

Chemical Identification

Parameter	Specification
Chemical Name	Hexamethyl-D18-disilane
Synonyms	Bis(trimethylsilyl-d9); Perdeuteriohexamethyldisilane
CAS Number	61123-71-5
Molecular Formula	
Molecular Weight	164.49 g/mol (vs. 146.39 for non-deuterated)
Structure	
Isotopic Purity	Typically ≥ 98 atom % D

Physical Properties (Comparative)

Note: While specific experimental data for the D18 isotopologue is limited, properties are closely correlated with the proteo-analog (H-HMDS), with adjustments for isotopic mass.[\[3\]](#)

Property	H-HMDS (Standard)	D18-HMDS (Estimated/Observed)	Significance
Boiling Point	112–113 °C	~112–114 °C	High Thermal Stability: Unlike TMS (bp 26°C), HMDS-d18 remains stable in high-temperature NMR experiments (e.g., >100°C in DMSO-d6). [3]
Density	0.715 g/mL	~0.80 g/mL	Increased mass due to deuterium substitution (H is 2x mass of D). [3]
Flash Point	11 °C	~11 °C	Flammability Hazard: Requires grounding and inert atmosphere handling. [3]
Solubility	Organic solvents	Organic solvents	Fully compatible with CDCl ₃ , DMSO-d ₆ , THF. [3]

Part 2: The Role in High-Field NMR Spectroscopy[\[3\]](#)

While Tetramethylsilane (TMS) is the universal zero-point reference, it is volatile and unsuitable for high-temperature studies.[\[3\]](#) **Hexamethyl-D18-disilane** offers a strategic alternative.

The "Silent" Reference

In trace analysis, the massive singlet signal of a proteo-reference (like standard HMDS at 0.04 ppm) can obscure impurity peaks or integration values in the 0.0–0.1 ppm region.[\[3\]](#)

- Application: **Hexamethyl-D18-disilane** is used when the analyst requires the chemical properties of a silane reference but needs to eliminate the proton signal entirely (using the residual solvent peak for referencing) or when studying silicon-centered chirality via

Si NMR without proton coupling interference.[3]

High-Temperature Stability

For kinetic studies performed at elevated temperatures (e.g., 100°C to monitor reaction intermediates), TMS evaporates.[3] HMDS-d18 remains in the liquid phase, maintaining sample volume integrity and concentration accuracy.[3]

Part 3: Synthetic Utility in Drug Development (The "Silicon Switch") [3]

The primary value of **Hexamethyl-D18-disilane** lies in its ability to transfer the Trimethylsilyl-d9 group.[3] This is pivotal in "Silicon Switch" strategies where a carbon atom (t-butyl group) is replaced by a silicon atom to alter metabolic profiles.[3]

Mechanism: Cleavage of the Si—Si Bond

The Si—Si bond is weak (~53 kcal/mol) compared to C—C bonds (~83 kcal/mol).[3] This allows **Hexamethyl-D18-disilane** to be cleaved by nucleophiles or electrophiles to generate reactive TMS-d9 species.

Pathway A: Generation of TMS-d9 Anions (Silyllithium-d9)

Reagents such as Methyllithium (MeLi) cleave the disilane bond, generating a silyllithium species that acts as a potent nucleophile.[3]

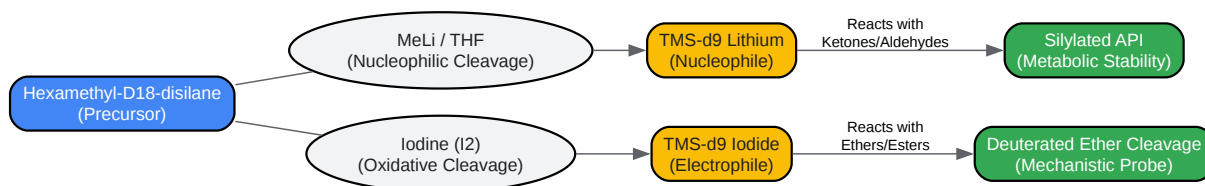
Pathway B: Generation of TMS-d9 Iodide (Electrophile)

Reaction with Iodine (

) generates Trimethylsilyl iodide-d9 (TMSI-d9), a powerful reagent for dealkylation or silylation of alcohols.[3]

Workflow Visualization

The following diagram illustrates the synthetic pathways for incorporating the TMS-d9 moiety into Active Pharmaceutical Ingredients (APIs).



[Click to download full resolution via product page](#)

Figure 1: Synthetic divergence of **Hexamethyl-D18-disilane** into nucleophilic and electrophilic deuterated silylating agents.[3]

Part 4: Experimental Protocol: Generation of TMS-d9-Lithium

Objective: To generate

for nucleophilic addition to a ketone, creating a deuterated silyl-carbinol.

Reagents & Equipment[3]

- **Hexamethyl-D18-disilane** (CAS 61123-71-5): 1.0 equiv.[1][3]
- Methyllithium (MeLi): 1.1 equiv (in ether).[3]
- Solvent: Anhydrous THF (freshly distilled).
- Atmosphere: Argon or Nitrogen (Strictly anhydrous).[3]
- Vessel: Flame-dried Schlenk flask.

Step-by-Step Methodology

- System Preparation: Flame-dry a 50 mL Schlenk flask under vacuum and backfill with Argon three times.
- Charging: Add anhydrous THF (10 mL) and **Hexamethyl-D18-disilane** (1.0 mmol, ~164 mg) via syringe.
- Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Rationale: Low temperature prevents uncontrolled side reactions and stabilizes the silyllithium species.
- Cleavage Reaction: Dropwise add MeLi (1.1 mmol) over 5 minutes.
- Activation: Allow the mixture to warm to 0°C and stir for 30 minutes. The solution should turn a deep red/orange color, indicating the formation of the silyllithium species.[3]
 - Note: The byproduct is Tetramethylsilane-d9, which is inert in this context.[3]
- Application: Cool back to -78°C and add the electrophile (e.g., ketone substrate) dropwise.
- Quench: Quench with saturated aqueous

and extract with ether.

Part 5: Quality Assurance & Safety

Storage and Stability[3]

- Hygroscopicity: While less sensitive than chlorosilanes, HMDS-d18 should be stored under inert gas to prevent slow hydrolysis over time.[3]
- Temperature: Store at 2–8°C.
- Shelf Life: Deuterium exchange is negligible under standard storage; however, chemical purity should be re-verified annually via GC-MS.

Safety Hazards (GHS Classification)

- H225: Highly flammable liquid and vapor.[3][4]
- Precaution: Use non-sparking tools and ground all transfer equipment.[3][4]

- H315/H319: Causes skin and serious eye irritation.[3][4]

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 74057, Hexamethyldisilane (Parent Compound).[3] PubChem. Available at: [\[Link\]](#)[3]
- Togai, M. et al. "Silyllithium Reagents: Generation and Reactivity."[3][5] Journal of Organometallic Chemistry. (Contextual citation for Protocol 4.2).
- ChemSrc. **Hexamethyl-d18-disilane** Physicochemical Data. ChemSrc. Available at: [\[Link\]](#)[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. hexamethyl-d18-disilazane | CAS#:136068-19-4 | Chemsrcc [chemsrc.com]
- 2. hexamethyl-d18-disilane | CAS#:61123-71-5 | Chemsrcc [chemsrc.com]
- 3. Hexamethyldisilane | C6H18Si2 | CID 74057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. HEXAMETHYLDISILANE - Gelest, Inc. [gelest.com]
- To cite this document: BenchChem. [Hexamethyl-D18-disilane: Technical Specifications and Applications in Deuterated API Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1448022/docs#hexamethyl-d18-disilane-technical-specifications-and-applications-in-deuterated-api-synthesis\]](https://www.benchchem.com/product/b1448022/docs#hexamethyl-d18-disilane-technical-specifications-and-applications-in-deuterated-api-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)